

Application Notes and Protocols for Acid Yellow Dyes in Titration Experiments

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Compound of Interest

Compound Name: C.I. Acid yellow 42

Cat. No.: B033771

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A Note on C.I. Acid Yellow 42

Initial investigations into the properties of **C.I. Acid Yellow 42** reveal that it is not a suitable pH indicator for titration experiments.^{[1][2][3]} Its aqueous solution is lemon-yellow, and its color does not change upon the addition of concentrated hydrochloric acid or concentrated sodium hydroxide.^{[1][2][3]} An effective pH indicator must exhibit a distinct color change over a specific pH range, a characteristic that **C.I. Acid Yellow 42** lacks.

However, a related compound, Metanil Yellow (C.I. Acid Yellow 36), is a well-documented azo dye that functions as a pH indicator and is suitable for specific titration applications.^{[4][5][6]} The following application notes and protocols are therefore provided for Metanil Yellow.

Application Notes for Metanil Yellow (C.I. Acid Yellow 36) as a pH Indicator

Introduction

Metanil Yellow, also known as Acid Yellow 36, is an azo dye used in analytical chemistry as a pH indicator.^{[4][6]} It is particularly useful for titrations that have an endpoint in the acidic pH range due to its low pH transition interval. The choice of a suitable indicator is crucial for the accurate determination of the equivalence point in an acid-base titration, and Metanil Yellow's distinct color change provides a clear visual endpoint in appropriate systems.

Principle of Operation

The functionality of Metanil Yellow as a pH indicator is based on the change in its chemical structure with varying hydrogen ion (H⁺) concentrations. This structural change alters the molecule's light-absorbing properties, resulting in a visible color change. In acidic solutions, the indicator is in its protonated form, which is red, while in less acidic to neutral and basic solutions, it is in its deprotonated form, which is yellow.^{[4][5][7][8][9][10]} The transition between these two forms occurs over a specific pH range.

Quantitative Data for Metanil Yellow (C.I. Acid Yellow 36)

| Property | Value | Reference |
|-----------------------------------|---|--------------------------------|
| C.I. Name | Acid Yellow 36 | ^{[5][6]} |
| Common Name | Metanil Yellow | ^{[4][6]} |
| CAS Number | 587-98-4 | ^{[5][6]} |
| Molecular Formula | C ₁₈ H ₁₄ N ₃ NaO ₃ S | ^{[5][6]} |
| pH Range | 1.2 - 3.2 | ^{[4][6]} |
| Color in Acidic Medium (pH < 1.2) | Red | ^{[4][5][7][8][9][10]} |
| Color in Basic Medium (pH > 3.2) | Yellow | ^{[4][5][7][8][9][10]} |

Experimental Protocol: Titration of a Strong Acid with a Weak Base using Metanil Yellow

This protocol details the determination of the concentration of a sodium carbonate (weak base) solution by titrating it against a standardized hydrochloric acid (strong acid) solution using Metanil Yellow as the indicator.

1. Reagents and Equipment

- Standardized Hydrochloric Acid (HCl) Solution (e.g., 0.1 M)

- Sodium Carbonate (Na_2CO_3) Solution (unknown concentration)
- Metanil Yellow Indicator Solution (0.1% w/v in methanol)
- Distilled or Deionized Water
- Burette (50 mL)
- Pipette (25 mL) and Pipette Filler
- Erlenmeyer Flasks (250 mL)
- Beakers
- Burette Stand and Clamp
- White Tile or White Paper
- Magnetic Stirrer and Stir Bar (optional)

2. Preparation of Metanil Yellow Indicator Solution

To prepare a 0.1% w/v Metanil Yellow indicator solution, dissolve 0.1 g of Metanil Yellow powder in 100 mL of methanol.[\[11\]](#)

3. Titration Procedure

- Rinse and fill the burette: Rinse the burette with a small amount of the standardized HCl solution and then fill it, ensuring there are no air bubbles in the tip. Record the initial burette reading.
- Prepare the analyte: Pipette 25 mL of the sodium carbonate solution into a 250 mL Erlenmeyer flask.
- Add the indicator: Add 2-3 drops of the Metanil Yellow indicator solution to the Erlenmeyer flask. The solution should turn yellow.

- Perform the titration: Place the Erlenmeyer flask on a white tile under the burette to easily observe the color change. Slowly add the HCl solution from the burette to the flask while continuously swirling the flask.
- Endpoint determination: Continue adding the HCl dropwise as the endpoint is approached. The endpoint is reached when the solution shows a sharp and permanent color change from yellow to red.
- Record the final volume: Record the final burette reading. The volume of HCl used is the difference between the final and initial readings.
- Repeat: Repeat the titration at least two more times to obtain concordant results (volumes that agree within ± 0.1 mL).

4. Calculation

The concentration of the sodium carbonate solution can be calculated using the following formula:

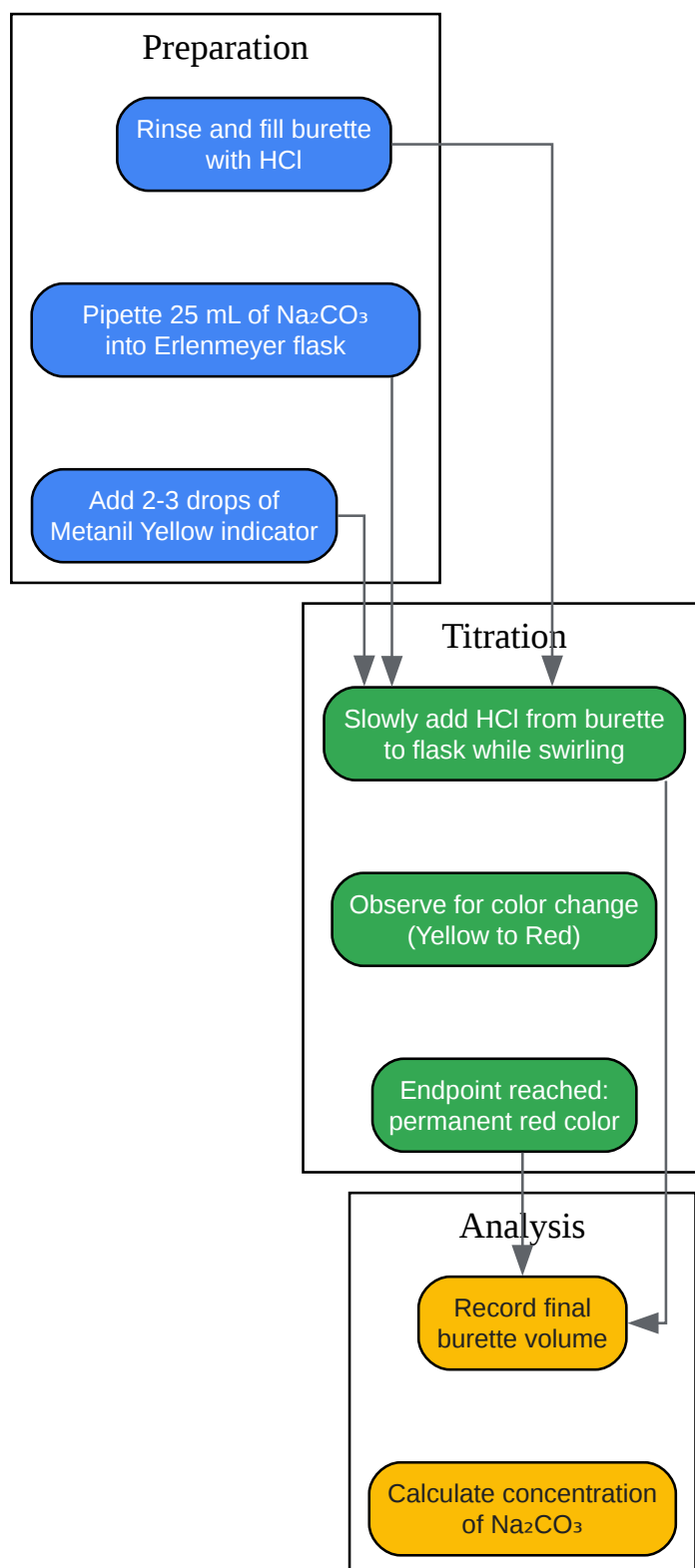
$$M_1V_1 / n_1 = M_2V_2 / n_2$$

Where:

- M_1 = Molarity of the HCl solution
- V_1 = Volume of the HCl solution used
- n_1 = Stoichiometric coefficient of HCl (from the balanced equation: 2)
- M_2 = Molarity of the Na_2CO_3 solution
- V_2 = Volume of the Na_2CO_3 solution used
- n_2 = Stoichiometric coefficient of Na_2CO_3 (from the balanced equation: 1)

The balanced chemical equation for the reaction is: $2\text{HCl} + \text{Na}_2\text{CO}_3 \rightarrow 2\text{NaCl} + \text{H}_2\text{O} + \text{CO}_2$

Diagrams



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